

# Technical Guide to the Safety Data of Fluometuron-d6

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## Compound of Interest

Compound Name: Fluometuron-d6

Cat. No.: B12403948

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Disclaimer: This document provides a comprehensive overview of the safety data for **Fluometuron-d6** (CAS No. 2030182-29-5). As a specific Safety Data Sheet (SDS) for the deuterated standard **Fluometuron-d6** is not readily available, this guide has been compiled using data from the non-labeled parent compound, Fluometuron (CAS No. 2164-17-2). The toxicological and ecotoxicological properties are presumed to be comparable due to the chemical similarity. This guide is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

Fluometuron is a selective herbicide belonging to the phenylurea class.<sup>[1][2]</sup> It appears as a white to tan crystalline solid or powder.<sup>[1][3]</sup>

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>11</sub> F <sub>3</sub> N <sub>2</sub> O	[4]
Molecular Weight	232.20 g/mol	
Melting Point	163-164.5 °C	
Water Solubility	105 mg/L at 20 °C	
Vapor Pressure	5 x 10 <sup>-6</sup> mmHg at 20 °C	
Octanol/Water Partition Coefficient (log Kow)	2.23	
Stability	Stable in water at pH 1 to 13 at 20°C. Hydrolyzed by acid or base.	

## Hazard Identification and Classification

Fluometuron is classified as harmful if swallowed and may cause moderate eye and skin irritation. It is also considered a potential ground water contaminant.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed
Eye Irritation	Category 2	Warning	Causes serious eye irritation
Skin Irritation	Category 2	Warning	Causes skin irritation

This classification is based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

## Toxicological Data

The primary routes of exposure are dermal and inhalation. Animal studies indicate that target organs include the spleen, kidneys, and liver.

## Acute Toxicity

Endpoint	Species	Route	Value	Classification	Source(s)
LD50	Rat	Oral	1,450 - 8,900 mg/kg	Category 4	
LD50	Rabbit	Dermal	>10,000 mg/kg	Not Classified	
LC50	Rat	Inhalation	>2.07 mg/L	Category 4	

## Irritation and Sensitization

Endpoint	Species	Result	Classification	Source(s)
Skin Irritation	Rabbit	Mild Irritant	Category 2	
Eye Irritation	Rabbit	Induces corneal opacity	Category 2A	
Skin Sensitization	Guinea Pig	Not a sensitizer	Not Classified	

## Ecotoxicological Data

Fluometuron is slightly toxic to fish and aquatic invertebrates.

Endpoint	Species	Duration	Value	Source(s)
LC50	Rainbow Trout	96 hours	30 mg/L	
LC50	Bluegill Sunfish	96 hours	48 mg/L	
EC50	Daphnia magna (Water Flea)	48 hours	54 mg/L	
LD50	Bobwhite Quail (Oral)	-	>2150 mg/kg	

## Experimental Protocols

The toxicological and ecotoxicological data presented are typically generated using standardized test protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key experiments.

### Acute Oral Toxicity (OECD 423)

The Acute Toxic Class Method (OECD 423) is a stepwise procedure using a small number of animals. A starting dose is administered to a group of three animals of a single sex (usually females). The outcome (mortality or survival) determines the next dosing step. The procedure continues until the criteria for classification are met, which allows for the estimation of the LD50 and the assignment of a GHS category. Observations for signs of toxicity are made for at least 14 days.

### Acute Dermal Toxicity (OECD 402)

This test evaluates the adverse effects of a single dermal application of a substance. The test substance is applied uniformly to a shaved area (at least 10% of the body surface) of the animal's skin (typically rats or rabbits) and held in place with a porous gauze dressing for a 24-hour exposure period. Animals are observed for signs of toxicity for 14 days. The LD50 is determined based on the mortality observed at different dose levels.

### Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause eye irritation or corrosion. A single dose of the test substance is applied to one eye of an experimental animal (usually an albino rabbit), with the other eye serving as a control. The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) and scored for lesions of the cornea, iris, and conjunctiva. The reversibility of the observed effects is also evaluated.

## Skin Irritation (OECD 404)

This method determines the potential for a substance to cause reversible inflammatory changes to the skin. The test substance is applied to a small patch of skin on a test animal (typically a rabbit) for a period of up to 4 hours. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal, and the reactions are scored.

## Daphnia sp. Acute Immobilisation Test (OECD 202)

This test measures the acute toxicity of a substance to aquatic invertebrates. Young Daphnia (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours. The number of immobilized Daphnia is recorded at 24 and 48 hours. The EC50 (the concentration that immobilizes 50% of the Daphnia) is then calculated.

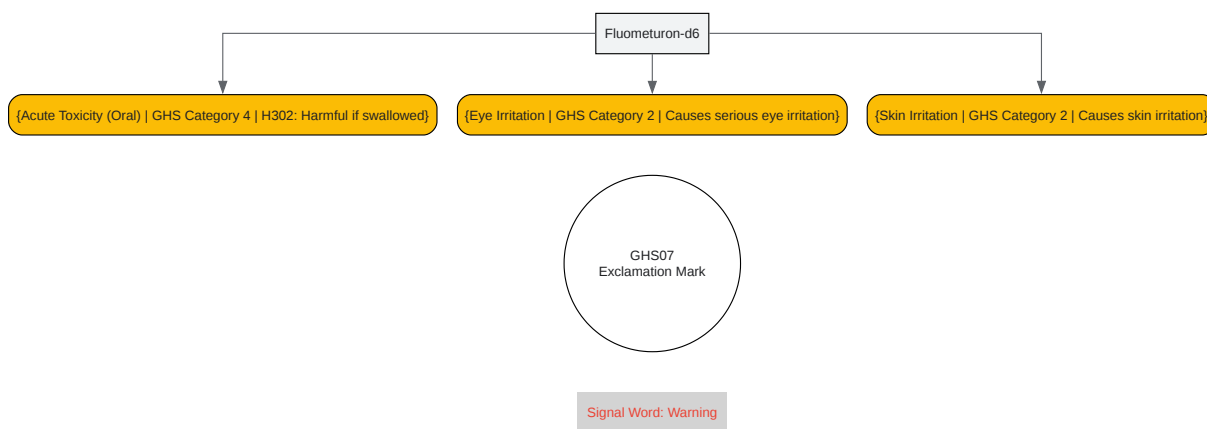
## Fish, Acute Toxicity Test (OECD 203)

This test evaluates the acute toxicity of a substance to fish. Fish of a recommended species are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours. Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours. The LC50 (the concentration that is lethal to 50% of the fish) is calculated at the end of the exposure period.

## Visualized Workflows and Pathways

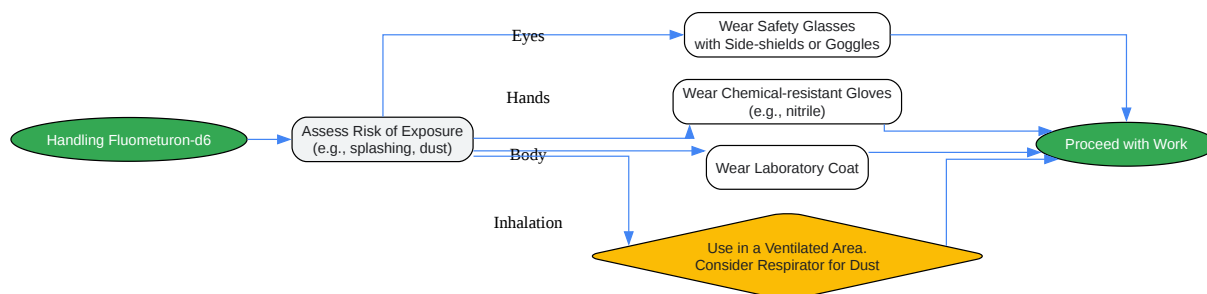
### Hazard Communication and Safe Handling

The following diagrams illustrate key safety workflows and the hazard classification for **Fluometuron-d6**.



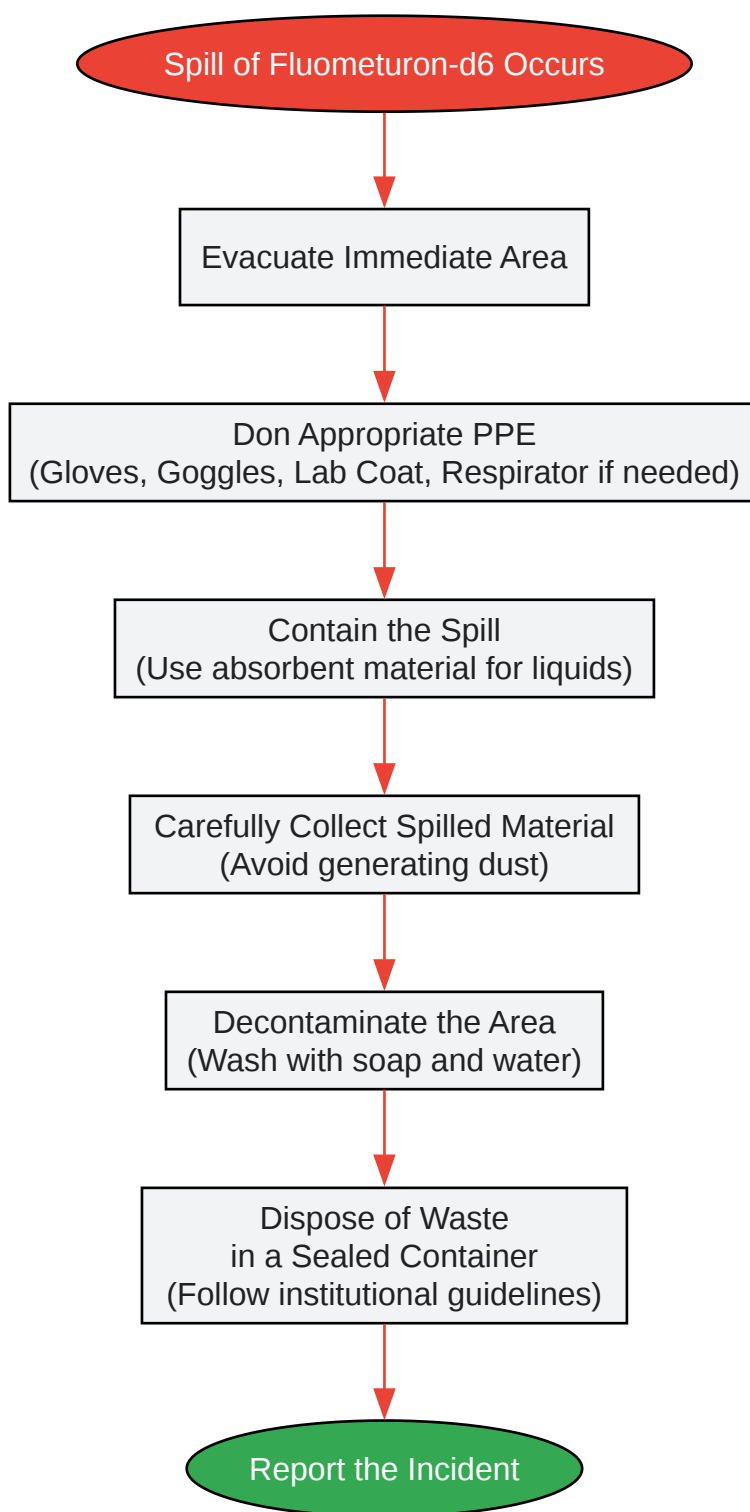
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GHS Hazard Classification for **Fluometuron-d6**.



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### Personal Protective Equipment (PPE) Selection Workflow.



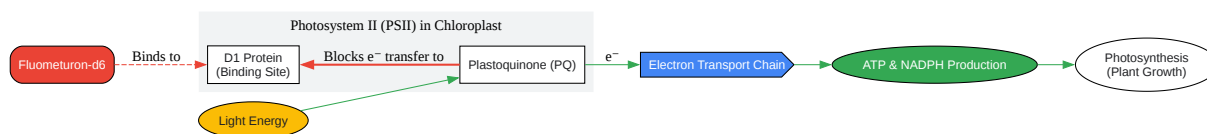
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Workflow for Responding to a Chemical Spill.

## Mechanism of Action



Fluometuron acts as a selective herbicide by inhibiting photosynthesis in susceptible plants.



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Simplified Mechanism of Fluometuron as a Photosynthesis Inhibitor.

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## References

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